

4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride safety and handling

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Compound of Interest

Compound Name: 4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride

Cat. No.: B158790

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A Technical Guide to the Safe Handling of 4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride

Introduction

4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride (CAS No: 1682-10-6) is a fluorinated building block increasingly utilized by researchers and drug development professionals in the synthesis of complex molecules. As a sulfonyl chloride, it is a valuable reagent but also possesses inherent reactivity and associated hazards.^[1] Its susceptibility to hydrolysis means it can react with moisture to release hydrochloric acid, necessitating careful handling.^[1] This guide provides a comprehensive overview of the critical safety and handling protocols required to work with this compound, ensuring the safety of laboratory personnel and the integrity of experimental work.

Hazard Identification and Classification

4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride is classified as a hazardous substance that causes severe skin burns and eye damage.^[2] It may also be corrosive to metals.^[3] Contact with water can liberate toxic gases.^[4] It is crucial to understand these hazards, which are summarized by the Globally Harmonized System (GHS) classifications.

Table 1: GHS Hazard Identification

Hazard Class	GHS Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.[2]
Corrosive to Metals	H290	May be corrosive to metals.[3]
---	EUH014	Reacts violently with water.

| --- | EUH029 | Contact with water liberates toxic gas.[4][5] |

The signal word for this chemical is "Danger".[5][6]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling.

Table 2: Physical and Chemical Properties

Property	Value
CAS Number	1682-10-6
Molecular Formula	C ₇ H ₄ ClF ₃ O ₂ S[2]
Molecular Weight	244.61 g/mol [3]
Appearance	Colorless to light yellow/orange clear liquid or solid.
Melting Point	30-34 °C (lit.)

| Purity | >98.0% (GC) |

Exposure Controls and Personal Protection

To minimize exposure risk, a combination of engineering controls and personal protective equipment (PPE) is mandatory.

Engineering Controls: All work with **4-fluoro-3-(trifluoromethyl)benzenesulfonyl chloride** must be conducted in a properly functioning chemical fume hood.[5][7] Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[7][8]

Personal Protective Equipment (PPE): The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Remarks
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[9] [10] Must conform to European Standard EN166 or NIOSH (US) standards. [4][9]	An eye bath should be readily available.[11]
Hand Protection	Chemical-impermeable gloves. [12] Gloves must be inspected before use and disposed of properly after.[9]	Use proper glove removal technique to avoid skin contact.[9]
Skin and Body Protection	A complete suit protecting against chemicals or a lab coat.[9] Wear appropriate protective clothing to prevent skin exposure.[5][6]	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[9]

| Respiratory Protection | For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator.[9] If exposure limits are exceeded, a full-face respirator with a filter type ABEK (EN14387) is recommended.[10] | Respirators must be used in accordance with OSHA regulations (29 CFR 1910.134) or European Standard EN 149.[4] |

Risk Management and Handling Workflow

A systematic approach to risk management is essential when working with hazardous chemicals. The following workflow outlines the key steps from hazard identification to ongoing review.

Caption: Risk management workflow for handling hazardous chemicals.

Protocols for Safe Handling and Storage

Adherence to strict protocols is critical for safety.

Safe Handling Protocol:

- Always handle this substance within a chemical fume hood.[\[13\]](#)
- Wear all prescribed personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- Avoid direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[\[7\]](#)[\[11\]](#)
- Avoid the formation of dust and aerosols.[\[9\]](#)[\[14\]](#)
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[4\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in the work area.

Storage Protocol:

- Store in a tightly closed, original container in a dry, cool, and well-ventilated area.[\[14\]](#)[\[15\]](#)
- Store locked up, accessible only to qualified or authorized personnel.[\[4\]](#)
- The substance is moisture-sensitive; store under an inert atmosphere and keep away from water or moist air.[\[4\]](#)[\[11\]](#)
- Store in a corrosive-resistant container.[\[3\]](#) A recommended storage temperature is 2-8°C.[\[9\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, water, bases, amines, and alcohols.[\[4\]](#)[\[13\]](#)

Emergency Procedures

Immediate and appropriate action is vital in an emergency.

Table 4: First Aid Measures

Exposure Route	Immediate Action
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4] Do not use the mouth-to-mouth method if the victim ingested or inhaled the substance. [4][6]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of water or shower for at least 15 minutes.[5][6] Seek immediate medical attention.[6]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[4][5] Remove contact lenses, if present and easy to do, and continue rinsing.[4] Seek immediate medical attention from an ophthalmologist.

| Ingestion | Rinse mouth with water. Do NOT induce vomiting.[4] Call a physician or poison control center immediately.[5][6] |

Fire-Fighting Protocol:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [14]
- Unsuitable Extinguishing Media: Do not use water, as the substance reacts with it.

- Hazards from Combustion: Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides, sulfur oxides, hydrogen chloride gas, and hydrogen fluoride.
[4]
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[14]

Accidental Release Measures (Spill Cleanup Protocol):

- Evacuate: Immediately evacuate personnel to safe areas, keeping people upwind of the spill.
[12][14]
- Ventilate: Ensure adequate ventilation.[12]
- Prevent Contact: Do not breathe vapors or mists. Avoid substance contact. Wear the appropriate level of PPE as described in Section 3.
- Containment: Prevent the product from entering drains.
- Cleanup (Solid Spill): For a solid spill, sweep up and shovel the material into a suitable, labeled container for disposal. Avoid dust formation.[5][6]
- Cleanup (Liquid Spill): Absorb the spill with an inert, non-combustible material such as sand, silica gel, or a universal binder.[8] Do not use sawdust.[13]
- Final Disposal: Collect the absorbed material and place it in a suitable, closed container for disposal by an approved waste disposal plant.
- Decontamination: Clean the affected area thoroughly after material pickup is complete. Wash contaminated clothing before reuse.

Toxicological Information

While comprehensive toxicological data is not fully available, the primary danger is the substance's corrosive nature.[6] It causes severe burns to the skin, eyes, and mucous membranes upon contact.[4][16] Ingestion can cause severe swelling and damage to the esophagus and stomach, with a danger of perforation.[6] Inhalation may cause respiratory

irritation.[9] The chemical, physical, and toxicological properties have not been thoroughly investigated.[6][9]

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